

Dibenzyl Sulfoxide: A Technical Guide to Commercial Availability, Purity, and Analysis

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Compound of Interest

Compound Name: *Dibenzyl sulfoxide*

Cat. No.: *B177149*

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Abstract

Dibenzyl sulfoxide (DBSO), a sulfoxide compound with the formula $(C_6H_5CH_2)_2SO$, finds applications in various chemical syntheses and is of interest to the pharmaceutical industry. This technical guide provides a comprehensive overview of its commercial availability, typical purity levels, and the analytical methods used for its characterization. Detailed experimental protocols for its synthesis, purification, and analysis are also presented to aid researchers in their laboratory work.

Commercial Availability and Purity

Dibenzyl sulfoxide is readily available from a range of chemical suppliers. The purity of commercially available DBSO typically ranges from 98% to over 99%, as determined by High-Performance Liquid Chromatography (HPLC). It is generally supplied as a white to off-white crystalline powder.

Table 1: Commercial Availability of **Dibenzyl Sulfoxide**

Supplier	Stated Purity	Available Quantities	CAS Number
Sigma-Aldrich	98%	Custom	621-08-9
TCI America	>99.0% (HPLC)	25g, 100g, 250g	621-08-9
Fisher Scientific	99.0+% 99.0%	25g	621-08-9
Ambeed, Inc.	98%	Custom	621-08-9
Qingdao Scienoc Chemical Co., Ltd	≥99%	Custom	621-08-9

Physicochemical and Spectroscopic Data

Accurate characterization of **Dibenzyl sulfoxide** is crucial for its use in research and development. The following table summarizes its key physicochemical and spectroscopic properties.

Table 2: Physicochemical and Spectroscopic Properties of **Dibenzyl Sulfoxide**

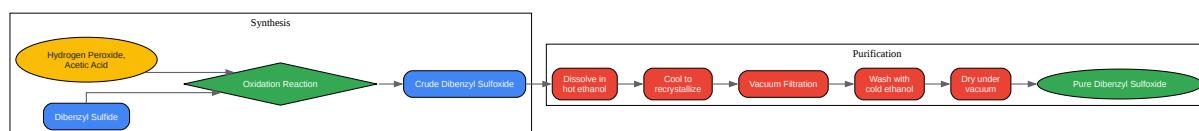
Property	Value
Molecular Formula	C ₁₄ H ₁₄ OS
Molecular Weight	230.33 g/mol
Melting Point	130-134 °C
Appearance	White to off-white crystalline powder
¹ H NMR (CDCl ₃)	δ ~3.9-4.1 ppm (m, 4H, CH ₂), δ ~7.2-7.4 ppm (m, 10H, Ar-H)[1]
¹³ C NMR (DMSO-d ₆)	δ ~58.03, 127.57, 129.03, 130.18, 130.91 ppm[1]
IR (KBr, cm ⁻¹)	ν (S=O): 1026–1089[1]

Experimental Protocols

Synthesis of Dibenzyl Sulfoxide from Dibenzyl Sulfide

This protocol describes the oxidation of dibenzyl sulfide to **dibenzyl sulfoxide**.

Experimental Workflow for Synthesis and Purification



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Caption: Workflow for the synthesis and purification of **Dibenzyl sulfoxide**.

Procedure:

- Dissolve dibenzyl sulfide in glacial acetic acid.
- Cool the solution in an ice bath.
- Add hydrogen peroxide (30% solution) dropwise to the stirred solution.
- After the addition is complete, continue stirring at room temperature for several hours.
- Pour the reaction mixture into cold water to precipitate the crude **dibenzyl sulfoxide**.
- Collect the precipitate by vacuum filtration and wash with water.

Purification by Recrystallization

This protocol describes the purification of crude **dibenzyl sulfoxide**.

Procedure:

- Dissolve the crude **dibenzyl sulfoxide** in a minimal amount of hot ethanol.
- If insoluble impurities are present, perform a hot gravity filtration.
- Allow the solution to cool slowly to room temperature to form crystals.
- Further cool the flask in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of ice-cold ethanol.
- Dry the crystals under vacuum.

Purity Analysis by HPLC

This protocol provides a general method for the analysis of **Dibenzyl sulfoxide** purity by reversed-phase HPLC.[\[2\]](#)

Table 3: HPLC Conditions for **Dibenzyl Sulfoxide** Analysis

Parameter	Condition
Column	Newcrom R1 (or equivalent C18 column) [2]
Mobile Phase	Acetonitrile, Water, and Phosphoric Acid [2]
Detection	UV at an appropriate wavelength (e.g., 220 nm)
Flow Rate	1.0 mL/min
Injection Volume	10 μ L
Column Temperature	Ambient

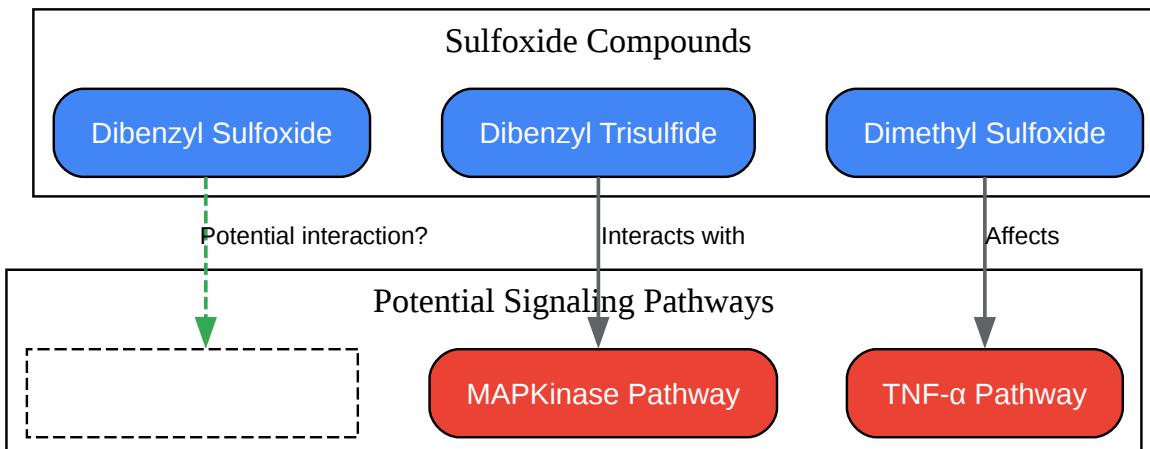
Procedure:

- Prepare a standard solution of **Dibenzyl sulfoxide** of known concentration in the mobile phase.
- Prepare the sample solution by dissolving the synthesized or purchased **Dibenzyl sulfoxide** in the mobile phase to a similar concentration.
- Filter both solutions through a 0.45 µm syringe filter.
- Inject the standard and sample solutions into the HPLC system.
- Analyze the resulting chromatograms to determine the purity of the sample by comparing the peak area of the main component to the total peak area.

Biological Context and Potential Signaling Interactions

While specific signaling pathways directly modulated by **Dibenzyl sulfoxide** are not extensively documented in publicly available literature, related organosulfur compounds have shown biological activity. For instance, Dibenzyl trisulfide has been reported to interact with the MAPKinase signaling pathway. Dimethyl sulfoxide (DMSO), a structurally simpler sulfoxide, has been shown to affect the TNF- α signaling pathway. These findings suggest that the sulfoxide moiety in conjunction with benzyl groups may confer biological activity, potentially through interactions with cellular signaling cascades. Further research is required to elucidate the specific molecular targets and signaling pathways of **Dibenzyl sulfoxide**.

Logical Relationship of Sulfoxide Compounds and Potential Signaling Pathways



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References

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